

Ammoniated Mercury: Historical Application Notes and Protocols for Pharmaceutical Preparations

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Compound of Interest		
Compound Name:	Ammoniated mercury	
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Introduction

Ammoniated mercury, also known as white precipitate, was a common ingredient in dermatological preparations for over a century. Its use, primarily as a topical antiseptic and anti-inflammatory agent, has been largely discontinued due to the recognition of its potential for toxicity. These application notes provide a detailed overview of the historical pharmaceutical use of ammoniated mercury, including formulations, experimental protocols derived from historical pharmacopoeias, and an examination of its mechanism of action and associated toxicities. This information is intended for research and informational purposes only and does not constitute a recommendation for its use.

Historical Therapeutic Applications

Ammoniated mercury was historically employed in the treatment of a variety of skin conditions. Ointments containing this compound were a mainstay in dermatology for managing infections and inflammatory dermatoses.

Primary Indications:

Impetigo Contagiosa: A contagious bacterial skin infection, particularly common in children.
 [1][2][3]



- Psoriasis: A chronic autoimmune condition characterized by patches of abnormal skin.[1][2]
 [3]
- Dermatomycoses: Fungal infections of the skin.
- Parasitic Infestations: Including the treatment of lice.[1]
- Minor Skin Infections: Utilized for its general antiseptic properties.[1][2][3]

Quantitative Data Summary

The concentration of **ammoniated mercury** in pharmaceutical preparations varied depending on the intended use and the severity of the condition being treated. The following tables summarize the available quantitative data from historical sources.

Preparation Type	Active Ingredient	Concentration Range (%)	Historical Ointment Bases
Ointment (Unguentum Hydrargyri Ammoniati)	Ammoniated Mercury	1% - 10%	White Petrolatum, Lard, Anhydrous Lanolin, White Wax
Dusting Powder	Ammoniated Mercury	1% - 5%	Talc, Starch
Lotion	Ammoniated Mercury	0.5% - 2%	Water, Glycerin

Condition	Typical Ammoniated Mercury Concentration in Ointment (%)	Reported Application Frequency
Impetigo Contagiosa	2% - 5%	Once or twice daily
Psoriasis	5% - 10%	Once daily
Minor Skin Infections	1% - 3%	Once or twice daily

Experimental Protocols: Compounding of Ammoniated Mercury Ointment (c. early 20th



Century)

The following protocols are based on formulations found in historical pharmacopoeias and pharmacy formularies such as the British Pharmaceutical Codex and Fenner's Twentieth Century Formulary.[4] These methods reflect the compounding practices of the time.

Protocol 1: Simple Ammoniated Mercury Ointment (5%)

Objective: To prepare a 5% ammoniated mercury ointment for topical application.

Materials:

- Ammoniated Mercury, finely powdered: 5 g
- White Petrolatum: 95 g
- Mortar and Pestle (porcelain)
- Spatula
- Ointment Slab or Parchment Paper

Methodology:

- Levigation: Place the finely powdered **ammoniated mercury** in the mortar. Add a small amount of the white petrolatum (approximately 5 g) to the powder.
- Trituration: Triturate the ammoniated mercury and petrolatum with the pestle until a smooth, uniform paste is formed. This process, known as levigation, reduces the particle size of the powder and ensures it is finely dispersed.
- Incorporation: Gradually add the remaining white petrolatum to the mortar in small portions.
- Mixing: After each addition, thoroughly mix the ingredients with the pestle and spatula until
 the ointment is homogenous in consistency and appearance.
- Finishing: Scrape the ointment from the mortar and pestle onto an ointment slab or a large sheet of parchment paper. Spatulate the ointment to ensure a final, uniform mixture.



 Packaging: Transfer the finished ointment to a suitable light-resistant container, such as an amber glass or porcelain jar, to prevent degradation of the mercury compound.

Protocol 2: Compound Ammoniated Mercury Ointment with Lanolin and White Wax

Objective: To prepare a more emollient and stiffened ammoniated mercury ointment.

Materials:

- Ammoniated Mercury, finely powdered: 5 g
- Anhydrous Lanolin: 20 g
- · White Wax: 5 g
- White Petrolatum: 70 g
- Water Bath
- Mortar and Pestle
- Spatula
- Ointment Slab

Methodology:

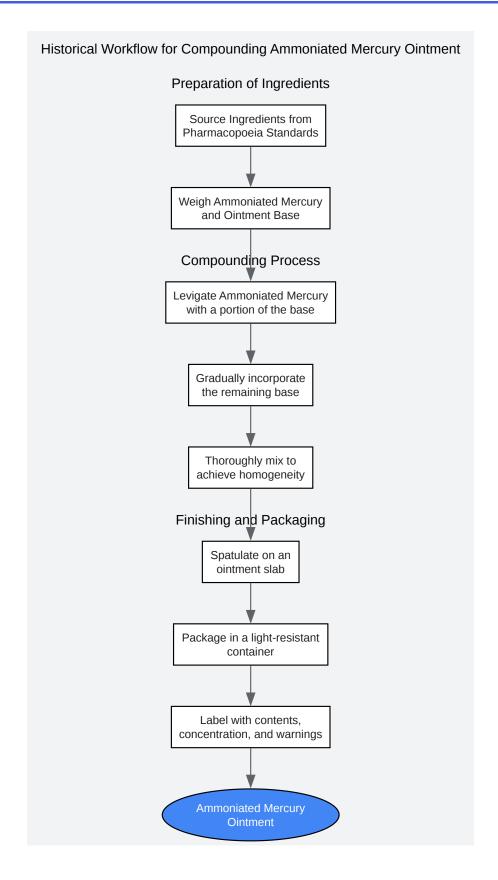
- Melting the Base: In a suitable container, melt the white wax and white petrolatum together
 on a water bath at a gentle heat (approximately 60-70°C).
- Incorporating Lanolin: Once melted, remove from the heat and add the anhydrous lanolin.
 Stir until the mixture is uniform and begins to cool.
- Levigation: In a separate mortar, levigate the finely powdered **ammoniated mercury** with a small portion of the melted ointment base until a smooth paste is formed.



- Combining Ingredients: Gradually add the levigated paste to the remainder of the cooling ointment base, stirring constantly to ensure a homogenous mixture.
- Congealing: Continue to stir the ointment until it congeals to a uniform consistency.
- Finishing and Packaging: Transfer the ointment to an ointment slab and spatulate to ensure uniformity. Package in a light-resistant container.

Mandatory Visualizations Diagram 1: Historical Workflow for Compounding Ammoniated Mercury Ointment



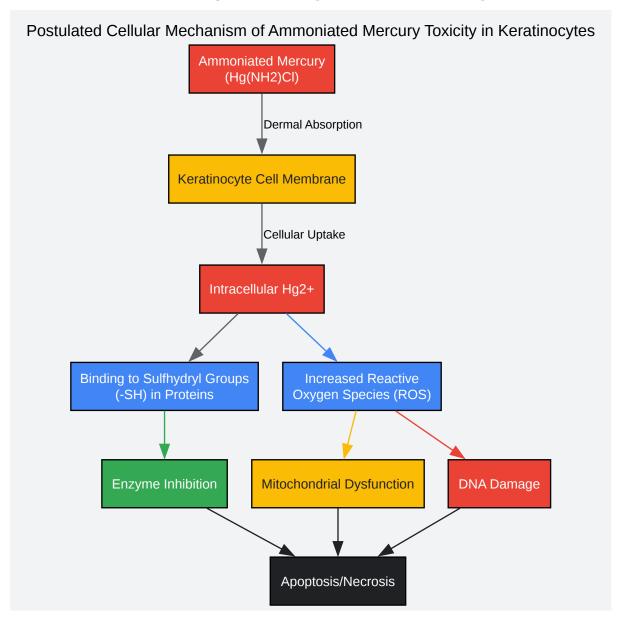


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Caption: Workflow for historical compounding of ammoniated mercury ointment.



Diagram 2: Postulated Cellular Mechanism of Ammoniated Mercury Toxicity in Keratinocytes



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Caption: Ammoniated mercury's toxic effects on skin cells.

Discussion of Toxicological Profile

The therapeutic use of **ammoniated mercury** was ultimately curtailed by its significant toxicological risks. Both local and systemic adverse effects were reported.



Local Effects:

- Contact Dermatitis: Allergic reactions and skin irritation were not uncommon.[1]
- Skin Discoloration: Prolonged use could lead to a slate-gray discoloration of the skin.

Systemic Effects:

- Percutaneous Absorption: Ammoniated mercury can be absorbed through the skin, particularly if the skin is broken or inflamed. A 1960 study by Young documented cases of mercury intoxication following the topical application of ammoniated mercury ointment.
- Nephrotoxicity: The kidneys are a primary target for mercury, and chronic absorption could lead to renal damage.
- Neurotoxicity: Symptoms of chronic mercury poisoning include tremors, memory loss, and personality changes.[5]

The cellular basis for mercury's toxicity is its high affinity for sulfhydryl groups in proteins, leading to the inhibition of numerous enzymes and disruption of cellular processes.[6] A 1967 study by Lagerholm and Fritz demonstrated that inorganic mercury applied to psoriatic plaques was found concentrated in the ribosomes and chromatin of skin cells, interfering with protein synthesis and slowing epidermal proliferation.[7] This interference with cellular machinery likely contributed to both its therapeutic effect in hyperproliferative conditions like psoriasis and its overall toxicity. Modern studies on human keratinocytes have shown that mercuric chloride can inhibit gap junctional intercellular communication, a process vital for controlling cell proliferation.[8][9] It has also been shown to cause membrane damage and cell death, with the expression of metallothionein acting as a protective mechanism.[6][10][11]

Conclusion

Ammoniated mercury was a historically significant, albeit toxic, component of the dermatological armamentarium. The provided application notes and protocols offer a glimpse into the pharmaceutical practices of the past. While these preparations are now obsolete due to the availability of safer and more effective treatments, the study of their historical use and toxicology provides valuable insights for modern drug development, particularly in the areas of topical drug delivery and the long-term consequences of heavy metal exposure. It is imperative



that the use of mercury-containing compounds in any form be approached with extreme caution and a thorough understanding of their potential for harm.

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References

- 1. Ammoniated mercury ointment: outdated but still in use PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ammoniated mercury (topical route) Side effects & dosage Mayo Clinic [mayoclinic.org]
- 3. drugs.com [drugs.com]
- 4. scribd.com [scribd.com]
- 5. Ammoniated mercury ointment as a cause of peripheral neuropathy PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Clinical management of chronic mercury intoxication secondary to skin lightening products: A proposed algorithm PMC [pmc.ncbi.nlm.nih.gov]
- 7. karger.com [karger.com]
- 8. [Promoter effect of mercury chloride and methyl-mercury on human keratinocytes in culture] PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. The cytotoxicity of mercury chloride to the keratinocytes is associated with metallothionein expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The cytotoxicity of mercury chloride to the keratinocytes is associated with metallothionein expression - PMC [pmc.ncbi.nlm.nih.gov]
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